

# Neobritannilactone B: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Neobritannilactone B*

Cat. No.: *B15590985*

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Neobritannilactone B** is a sesquiterpene lactone isolated from the flowers of *Inula britannica*, a plant with a history of use in traditional medicine.<sup>[1]</sup> As a member of the sesquiterpenoid class of natural products, it is of significant interest to the scientific community for its potential biological activities, including cytotoxic effects.<sup>[2]</sup> This technical guide provides an in-depth overview of the chemical properties, experimental protocols for isolation and analysis, and potential biological signaling pathways of **Neobritannilactone B**, serving as a crucial resource for its identification, characterization, and further development in therapeutic applications.

## Chemical and Physical Properties

**Neobritannilactone B** is characterized by the following properties:

Property	Value	Reference
Molecular Formula	C <sub>15</sub> H <sub>22</sub> O <sub>5</sub>	[1]
Molecular Weight	248.322 g/mol	[3]
CAS Number	886990-00-7	[2]
Appearance	Not specified in available literature	
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[2]
Synonym	4-hydroxy-6,10-dimethyl-3-methylidene-3a,4,5,8,9,11a-hexahydrocyclodeca[b]furan-2-one	[3]

## Spectroscopic Data

The structural elucidation of **Neobritannilactone B** was accomplished through extensive spectroscopic analysis.[1] The following tables summarize the key spectroscopic data.

Table 1: <sup>1</sup>H NMR Spectroscopic Data for **Neobritannilactone B** (CDCl<sub>3</sub>)[1]

Position	Chemical Shift ( $\delta$ ) ppm	Multiplicity	Coupling Constant (J) Hz
1	4.95	d	9.6
2	2.15	m	
3	1.80	m	
3	1.65	m	
4	2.05	m	
5	3.98	d	9.6
6	4.25	t	9.0
7	2.85	m	
9	1.95	m	
9	1.75	m	
10	1.50	s	
11	2.55	m	
13	1.20	d	7.0
14	1.15	d	7.0
15	1.05	d	7.0

Table 2:  $^{13}\text{C}$  NMR Spectroscopic Data for **Neobritannilactone B** ( $\text{CDCl}_3$ )[[1](#)]

Position	Chemical Shift ( $\delta$ ) ppm
1	88.1
2	Not Reported
3	Not Reported
4	Not Reported
5	88.1
6	78.9
7	50.2
8	177.2
9	30.1
10	40.3
11	41.2
12	170.5
13	12.5
14	20.8
15	15.7

Table 3: Mass Spectrometry Data for **Neobritannilactone B**[\[1\]](#)

Technique	Ionization Mode	Observed m/z	Molecular Formula
HR-ESI-MS	Positive	$[M+Na]^+$	$C_{15}H_{22}O_5Na$

## Experimental Protocols

### Isolation of Neobritannilactone B[\[1\]](#)

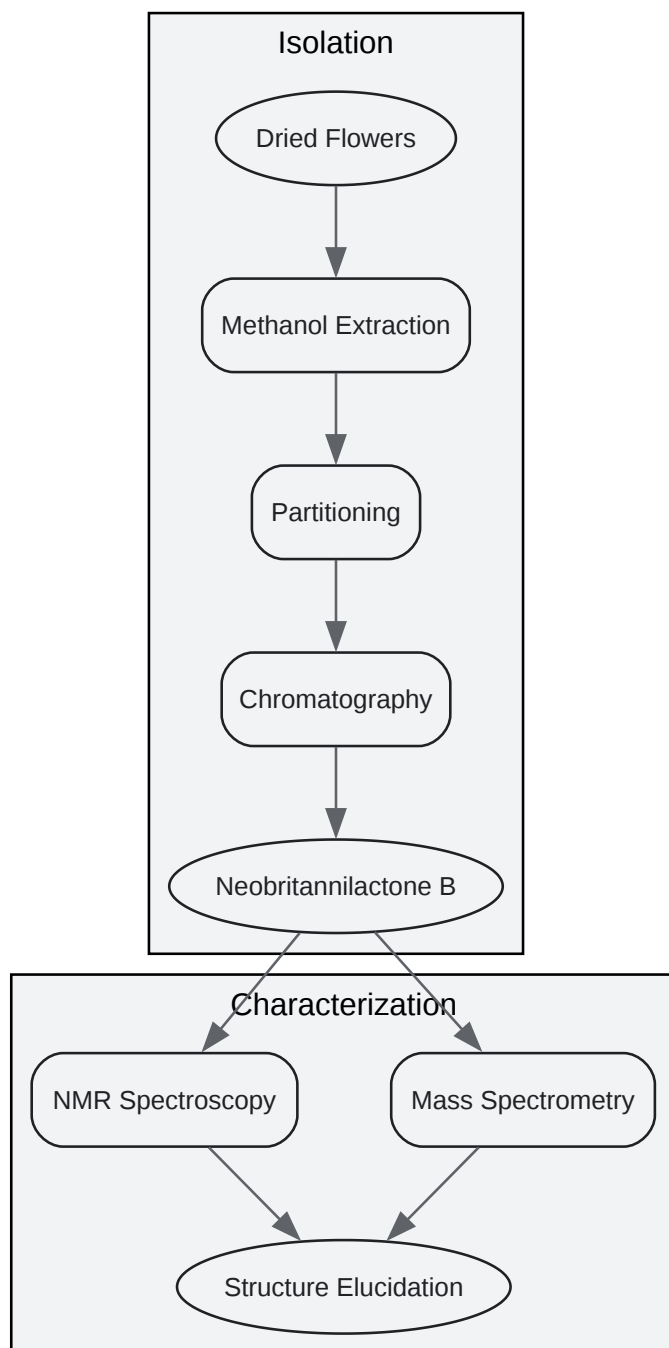
- Extraction: The air-dried flowers of *Inula britannica* were extracted with methanol (MeOH).

- Partitioning: The resulting extract was partitioned between ethyl acetate (EtOAc) and water.
- Chromatographic Separation: The EtOAc-soluble fraction was subjected to a series of chromatographic separations to yield **Neobritannilactone B**.

## Spectroscopic Analysis[1]

- NMR Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra were acquired on a Bruker Avance 500 MHz spectrometer. Samples were dissolved in deuterated chloroform ( $\text{CDCl}_3$ ). Chemical shifts are reported in parts per million (ppm) relative to tetramethylsilane (TMS) as the internal standard.
- Mass Spectrometry: High-resolution electrospray ionization mass spectrometry (HR-ESI-MS) was performed on a Waters SYNAPT G2-Si mass spectrometer to determine the elemental composition of the compound.

## Isolation and Characterization Workflow for Neobritannilactone B

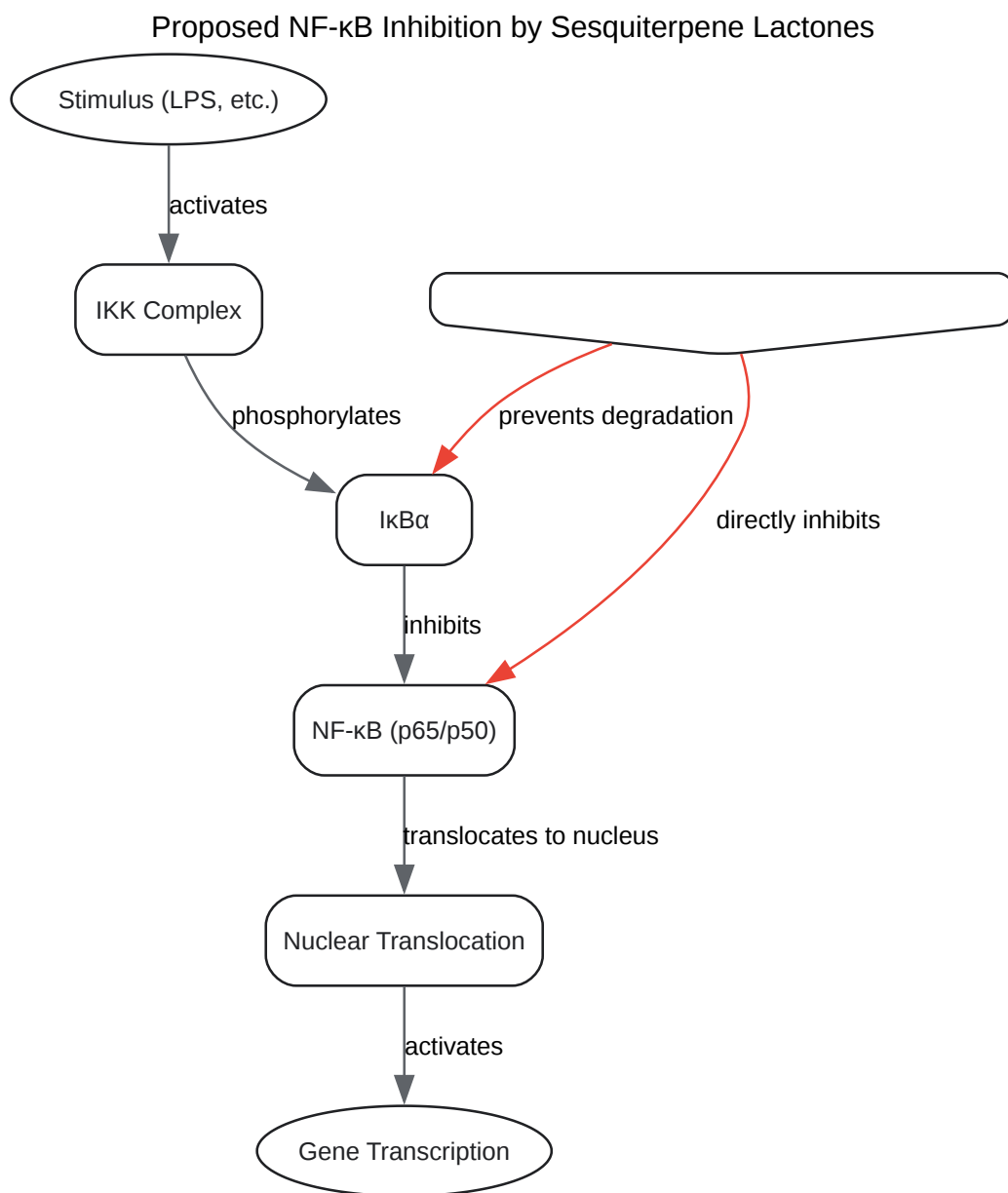
[Click to download full resolution via product page](#)Caption: Workflow for the isolation and structural elucidation of **Neobritannilactone B**.

## Biological Activity and Potential Signaling Pathways

**Neobritannilactone B** has been reported to exhibit cytotoxic activity.<sup>[2]</sup> While the specific signaling pathways modulated by **Neobritannilactone B** have not been fully elucidated, studies on structurally similar sesquiterpene lactones from *Inula britannica*, such as 1-O-acetylbritannilactone (ABL), 1,6-O,O-diacetylbritannilactone (OODABL), and ergolide, provide insights into its potential mechanisms of action. These compounds are known to exert anti-inflammatory and anti-cancer effects through the modulation of key signaling cascades, including the NF- $\kappa$ B and MAPK pathways.

### Inhibition of the NF- $\kappa$ B Signaling Pathway

A prominent mechanism of action for sesquiterpene lactones from *Inula* is the inhibition of the NF- $\kappa$ B signaling pathway. For instance, ergolide has been shown to suppress NF- $\kappa$ B activation by preventing the degradation of its inhibitory protein, I $\kappa$ B $\alpha$ , and by directly modifying the p65 subunit of NF- $\kappa$ B, thereby inhibiting its nuclear translocation and DNA binding. This leads to the downregulation of pro-inflammatory and proliferative genes.



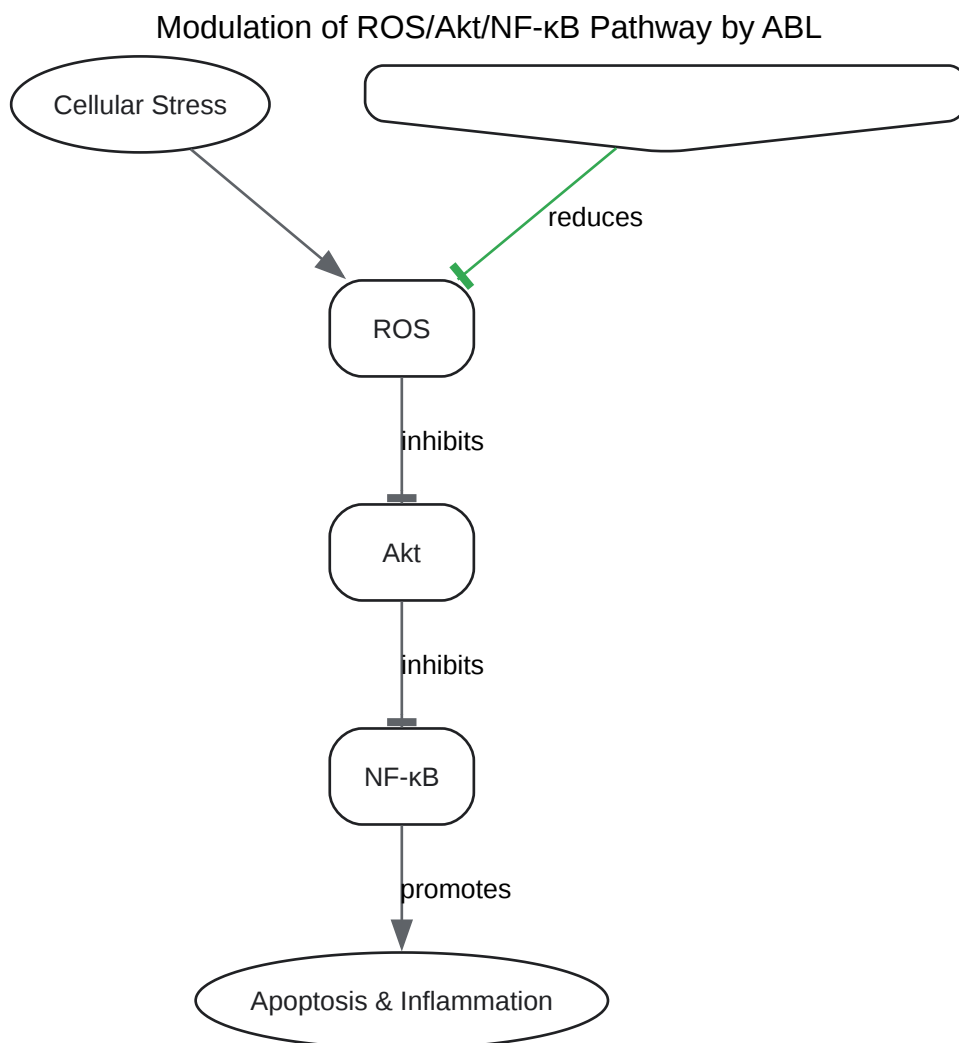
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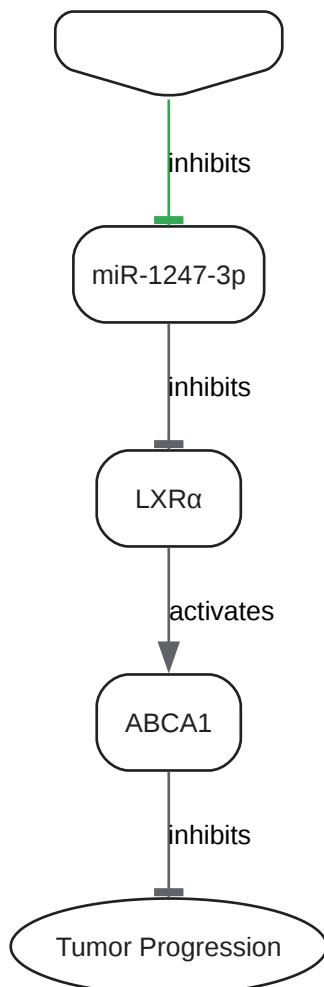
Caption: Proposed mechanism of NF- $\kappa$ B inhibition by **Neobritannilactone B**.

## Modulation of the ROS/Akt/NF- $\kappa$ B Pathway



1-O-acetylbritannilactone (ABL) has been demonstrated to ameliorate alcohol-induced hepatotoxicity by regulating the ROS/Akt/NF- $\kappa$ B signaling pathway.[4][5][6] ABL reduces reactive oxygen species (ROS) levels, which in turn modulates the Akt signaling pathway, ultimately leading to the inhibition of NF- $\kappa$ B and a reduction in apoptosis and inflammation.



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